

A Comprehensive Technical Guide to the Thermochemical Properties of Aluminum Perchlorate Hydrates

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Compound of Interest

Compound Name: Aluminum perchlorate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the thermochemical properties of **aluminum perchlorate** and its various hydrated forms. **Aluminum perchlorate**, a powerful oxidizing agent, and its hydrates are of significant interest in various fields, including chemical synthesis and materials science. Understanding their thermal behavior is crucial for safe handling, storage, and application. This document compiles available quantitative data, outlines detailed experimental protocols for their determination, and provides visual representations of decomposition pathways and experimental workflows.

Quantitative Thermochemical Data

The following tables summarize the known thermochemical and physical properties of anhydrous **aluminum perchlorate** and its hydrates. It is important to note that while data for the anhydrous, hexahydrate, and nonahydrate forms are available to some extent, comprehensive experimental data for all thermochemical properties, particularly for the trihydrate, is limited in the current scientific literature. The empty cells in the tables indicate a need for further experimental investigation.

Table 1: Physical and Thermochemical Properties of Anhydrous **Aluminum Perchlorate** ($\text{Al}(\text{ClO}_4)_3$)

Property	Value	Units
Molar Mass	325.33	g/mol
Standard Enthalpy of Formation ($\Delta_f H^\circ_{298}$)	-571.1	kJ/mol
Gibbs Free Energy of Formation ($\Delta_f G^\circ_{298}$)	Data not available	kJ/mol
Standard Molar Entropy (S°_{298})	Data not available	J/(mol·K)
Heat Capacity (C_p)	Data not available	J/(mol·K)
Decomposition Temperature	150	°C

Table 2: Physical and Thermochemical Properties of **Aluminum Perchlorate Trihydrate** ($\text{Al}(\text{ClO}_4)_3 \cdot 3\text{H}_2\text{O}$)

Property	Value	Units
Molar Mass	379.38	g/mol
Standard Enthalpy of Formation ($\Delta_f H^\circ_{298}$)	Data not available	kJ/mol
Gibbs Free Energy of Formation ($\Delta_f G^\circ_{298}$)	Data not available	kJ/mol
Standard Molar Entropy (S°_{298})	Data not available	J/(mol·K)
Heat Capacity (C_p)	Data not available	J/(mol·K)
Melting Point	Data not available	°C
Decomposition Temperature	Data not available	°C

Table 3: Physical and Thermochemical Properties of **Aluminum Perchlorate Hexahydrate** ($\text{Al}(\text{ClO}_4)_3 \cdot 6\text{H}_2\text{O}$)

Property	Value	Units
Molar Mass	433.43	g/mol
Standard Enthalpy of Formation ($\Delta_f H^\circ_{298}$)	Data not available	kJ/mol
Gibbs Free Energy of Formation ($\Delta_f G^\circ_{298}$)	Data not available	kJ/mol
Standard Molar Entropy (S°_{298})	Data not available	J/(mol·K)
Heat Capacity (C_p)	Data not available	J/(mol·K)
Melting Point	120.8	°C
Decomposition Temperature	178	°C

Table 4: Physical and Thermochemical Properties of **Aluminum Perchlorate** Nonahydrate ($\text{Al}(\text{ClO}_4)_3 \cdot 9\text{H}_2\text{O}$)

Property	Value	Units
Molar Mass	487.47	g/mol
Standard Enthalpy of Formation ($\Delta_f H^\circ_{298}$)	Data not available	kJ/mol
Gibbs Free Energy of Formation ($\Delta_f G^\circ_{298}$)	Data not available	kJ/mol
Standard Molar Entropy (S°_{298})	Data not available	J/(mol·K)
Heat Capacity (C_p)	Data not available	J/(mol·K)
Melting Point	82	°C
Decomposition Temperature	130 (Decomposes)	°C

Experimental Protocols

The determination of the thermochemical properties of **aluminum perchlorate** hydrates requires precise and carefully controlled experimental procedures. The following sections detail the methodologies for key experiments.

Thermal Gravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

Objective: To determine the thermal stability, dehydration steps, and decomposition temperatures of **aluminum perchlorate** hydrates.

Methodology:

- **Sample Preparation:** A small, accurately weighed sample (typically 1-5 mg) of the **aluminum perchlorate** hydrate is placed in an inert sample pan (e.g., aluminum or alumina). An empty, tared pan is used as a reference.
- **Instrumentation:** A simultaneous TGA-DSC instrument is used. The instrument is calibrated for temperature and heat flow using certified standards (e.g., indium, zinc).
- **Experimental Conditions:**
 - **Atmosphere:** The experiment is conducted under a controlled atmosphere, typically an inert gas such as dry nitrogen or argon, with a constant flow rate (e.g., 20-50 mL/min) to purge evolved gases.
 - **Temperature Program:** The sample is heated at a constant rate (e.g., 5, 10, or 20 °C/min) from ambient temperature to a final temperature above the complete decomposition point (e.g., 600 °C).
- **Data Acquisition:** The instrument continuously records the sample mass (TGA) and the differential heat flow between the sample and reference pans (DSC) as a function of temperature.
- **Data Analysis:**
 - **TGA Curve:** The percentage of mass loss is plotted against temperature. Each step in the curve corresponds to a mass loss event, such as the loss of water molecules or

decomposition into gaseous products. The stoichiometry of the dehydration steps can be calculated from the percentage of mass loss.

- DSC Curve: The heat flow is plotted against temperature. Endothermic peaks typically represent phase transitions such as melting and dehydration, while exothermic peaks indicate processes like crystallization or decomposition. The onset temperature of a peak is taken as the transition or decomposition temperature. The area under a DSC peak can be integrated to determine the enthalpy change (ΔH) of the corresponding process.

Solution Calorimetry for Enthalpy of Formation

Objective: To determine the standard enthalpy of formation ($\Delta_f H^\circ$) of **aluminum perchlorate** hydrates. This method involves measuring the heat of solution of the anhydrous salt and the hydrated salt.

Methodology:

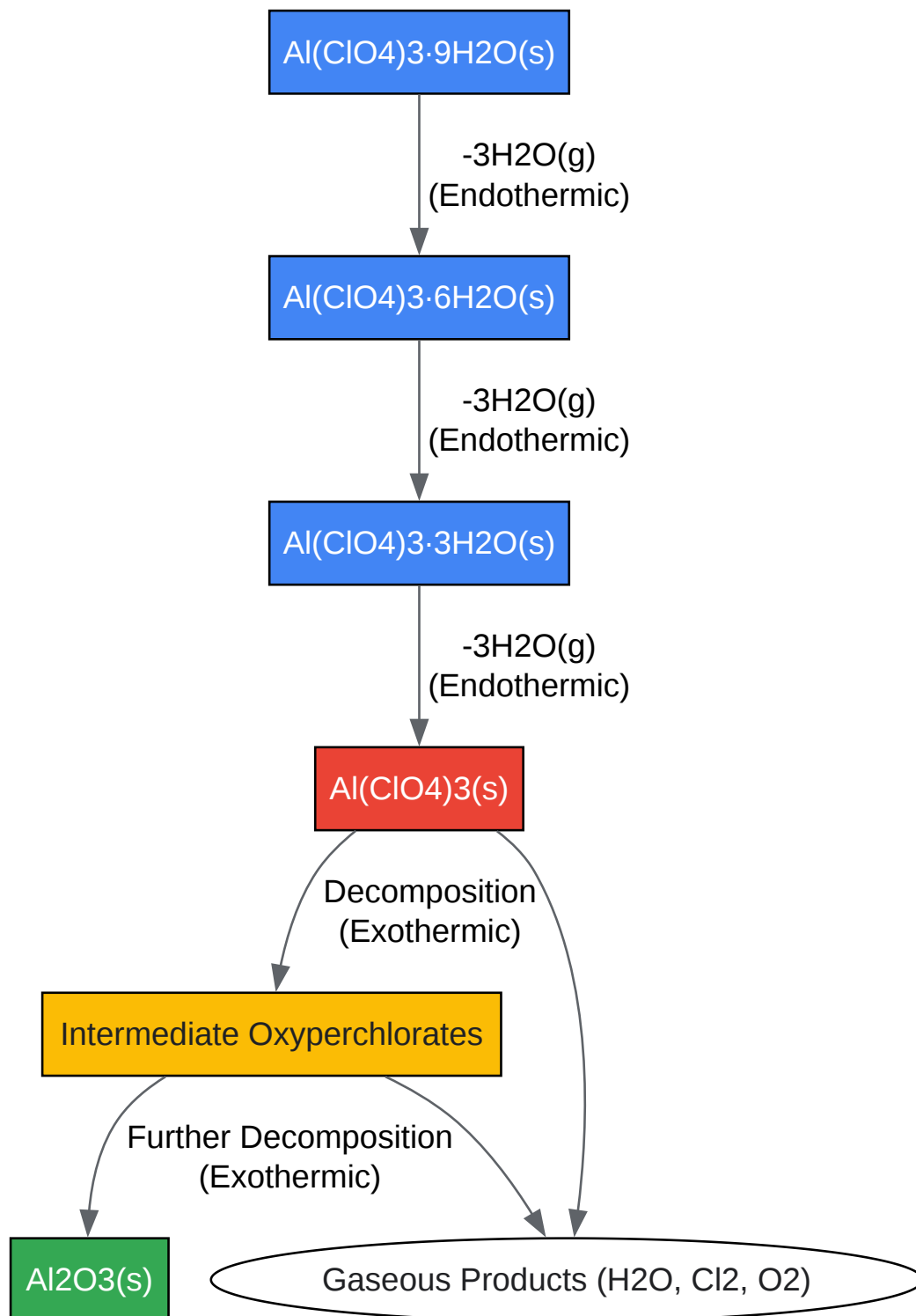
- Calorimeter Setup: A precision solution calorimeter, such as an isoperibol or isothermal titration calorimeter, is used. The calorimeter is calibrated electrically to determine its heat capacity.
- Solvent: A suitable solvent, typically deionized water or a dilute acid solution, is placed in the calorimeter vessel and allowed to reach thermal equilibrium.
- Measurement of Heat of Solution of the Hydrated Salt ($\Delta H_{\text{soln,hydrate}}$):
 - A precisely weighed sample of the **aluminum perchlorate** hydrate is sealed in a glass ampoule.
 - The ampoule is submerged in the solvent within the calorimeter.
 - Once thermal equilibrium is re-established, the ampoule is broken, and the salt dissolves.
 - The change in temperature of the solution is carefully measured.
 - The heat of solution is calculated from the temperature change and the heat capacity of the calorimeter and its contents.

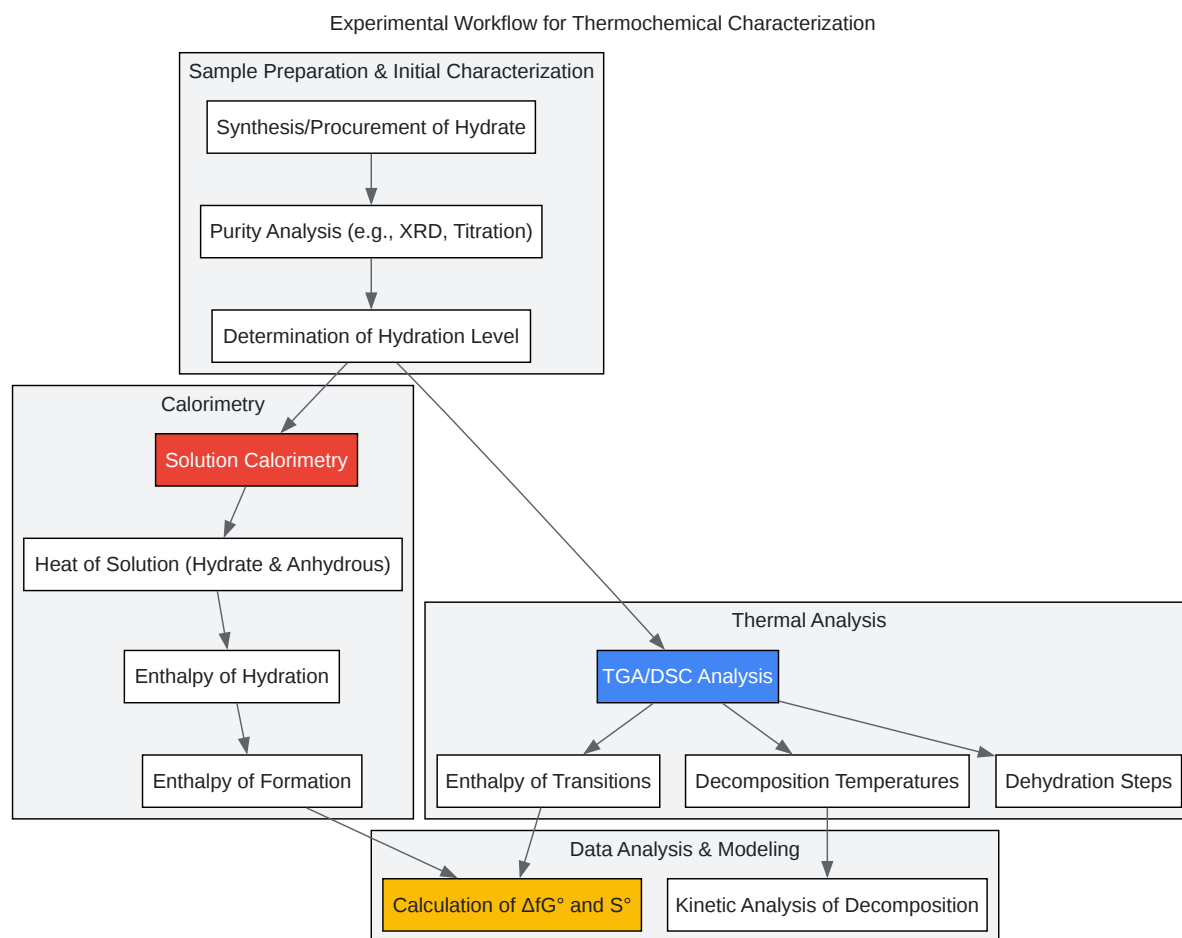
- Measurement of Heat of Solution of the Anhydrous Salt ($\Delta H_{\text{soln,anhydrous}}$):
 - The same procedure is followed as in step 3, but with a precisely weighed sample of the anhydrous **aluminum perchlorate**.
- Calculation of Enthalpy of Hydration (ΔH_{hyd}): The enthalpy of hydration is the difference between the heat of solution of the anhydrous salt and the hydrated salt: $\Delta H_{\text{hyd}} = \Delta H_{\text{soln,anhydrous}} - \Delta H_{\text{soln,hydrate}}$
- Calculation of Enthalpy of Formation of the Hydrate ($\Delta fH^{\circ}_{\text{hydrate}}$): The standard enthalpy of formation of the hydrated salt can be calculated using Hess's Law: $\Delta fH^{\circ}_{\text{hydrate}} = \Delta fH^{\circ}_{\text{anhydrous}} + n * \Delta fH^{\circ}_{\text{H}_2\text{O(l)}} - \Delta H_{\text{hyd}}$ where 'n' is the number of moles of water of hydration, and $\Delta fH^{\circ}_{\text{H}_2\text{O(l)}}$ is the standard enthalpy of formation of liquid water (-285.83 kJ/mol).

Visualizations

The following diagrams, generated using Graphviz (DOT language), illustrate key processes and workflows related to the thermochemical analysis of **aluminum perchlorate** hydrates.

Thermal Decomposition Pathway of Aluminum Perchlorate Nonahydrate

[Click to download full resolution via product page](#)Caption: Multi-step thermal decomposition of $\text{Al}(\text{ClO}_4)_3 \cdot 9\text{H}_2\text{O}$.



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Caption: Workflow for thermochemical property determination.

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